

1-Pyrenamine CAS number and molecular weight

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Compound of Interest

Compound Name: 1-Pyrenamin

Cat. No.: B7737337

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Technical Guide: 1-Pyrenamine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **1-Pyrenamine**, a versatile aromatic amine with significant applications in research and development. This document outlines its core physicochemical properties, detailed experimental protocols for its use as a fluorescent probe, and its role in the synthesis of pharmaceutical intermediates.

Core Properties of 1-Pyrenamine

1-Pyrenamine, also known as 1-aminopyrene, is a polycyclic aromatic hydrocarbon (PAH) derivative. Its unique structure and fluorescent properties make it a valuable tool in various scientific disciplines.

Property	Value	Citations
CAS Number	1606-67-3	[1][2]
Molecular Formula	C ₁₆ H ₁₁ N	[1][2]
Molecular Weight	217.27 g/mol	[2]
Appearance	Yellow to green powder	[1]
Melting Point	115-117 °C	[1]
Solubility	Soluble in organic solvents like DMSO and ethanol.	

Application in Cellular Imaging: A Fluorescent Probe for Ion Detection

1-Pyrenamine serves as a foundational molecule for the synthesis of novel fluorescent probes. Its derivatives can be designed to detect specific ions within cellular environments, offering insights into biological processes. A notable application is in the creation of Schiff base probes for the sequential detection of copper (Cu²⁺) and cyanide (CN⁻) ions in living cells, such as the HeLa cell line.[2]

Experimental Protocol: Synthesis of a 1-Pyrenamine-Based Schiff Base Probe

This protocol describes the synthesis of a pyrene-appended Schiff base probe, designated here as Probe L, for the detection of Cu²⁺ and CN⁻. [2]

Materials:

- **1-Pyrenamine**
- 2-Pyridinecarboxaldehyde
- Ethanol (absolute)
- Acetic acid (catalytic amount)

Procedure:

- Dissolve **1-Pyrenamine** (1 equivalent) and 2-Pyridinecarboxaldehyde (1 equivalent) in ethanol.
- Add a catalytic amount of acetic acid to the mixture.
- Reflux the reaction mixture with continuous stirring at 60°C for seven hours.
- Monitor the formation of the final product using thin-layer chromatography (TLC).
- Upon completion, the resulting Schiff base probe (Probe L) can be purified using standard chromatographic techniques.

Experimental Protocol: Cellular Imaging of Cu^{2+} and CN^- in HeLa Cells

This protocol outlines the use of the synthesized Probe L for the fluorescent detection of Cu^{2+} and CN^- in HeLa cells.[\[2\]](#)

Cell Culture and Staining:

- Culture HeLa cells in Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10% fetal bovine serum and antibiotics in a 5% CO_2 incubator at 37°C.[\[2\]](#)
- For imaging experiments, seed the cells on a suitable imaging dish or plate.
- Prepare a stock solution of Probe L in dimethyl sulfoxide (DMSO).
- Treat the HeLa cells with 10 μM of Probe L for 30 minutes at 37°C.[\[2\]](#)
- Wash the cells with phosphate-buffered saline (PBS) to remove any unbound probe.

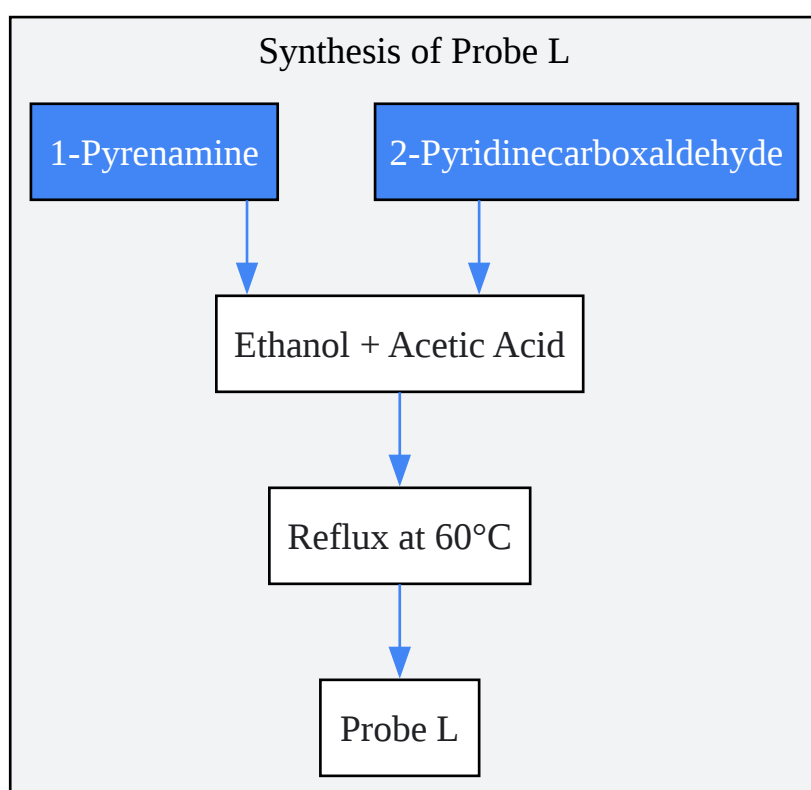
Ion Detection and Imaging:

- To detect Cu^{2+} , add 5 μM of a Cu^{2+} solution to the cells and incubate for 30 minutes. A strong blue fluorescence will indicate the presence of Cu^{2+} .[\[2\]](#)

- To subsequently detect CN^- , add 15 μM of a CN^- solution to the same cells. The fluorescence will be quenched, indicating the detection of cyanide.
- Visualize the cells using a fluorescence microscope with an excitation wavelength of approximately 410 nm.[2]

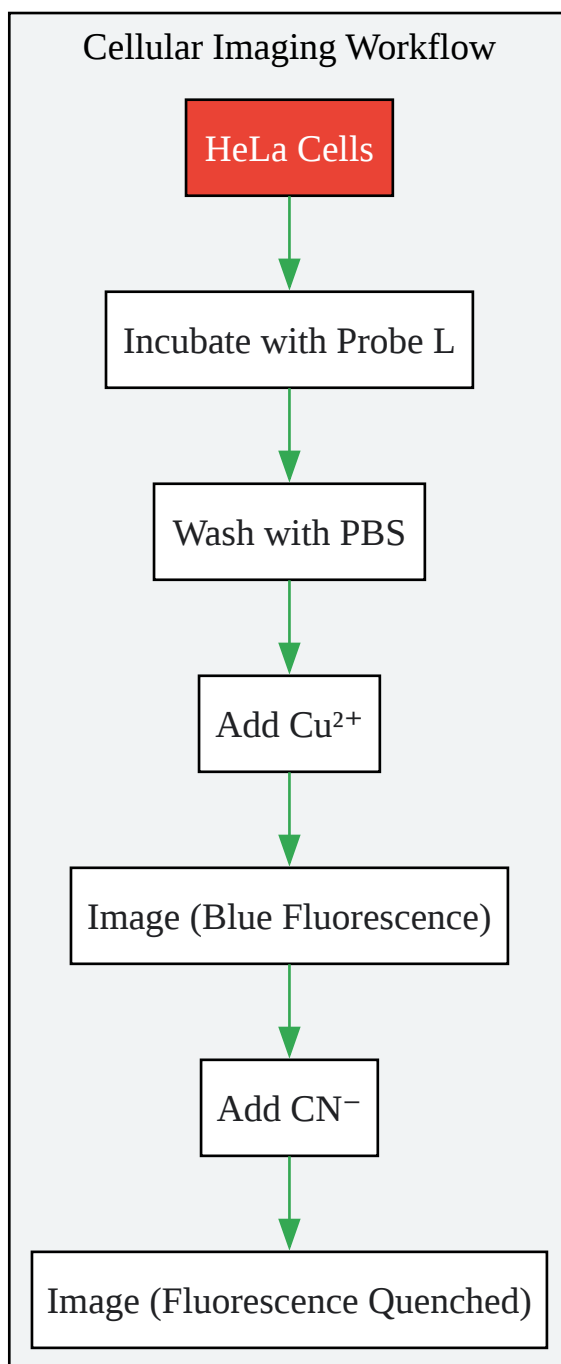
Visualization of Experimental Workflow

The following diagrams illustrate the synthesis and the cellular imaging workflow.



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Synthesis of the **1-Pyrenamine**-based fluorescent probe.



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Workflow for sequential ion detection in HeLa cells.

Role in Drug Development and Synthesis

1-Pyrenamine also serves as a crucial intermediate in the synthesis of more complex molecules, including potential pharmaceutical compounds.[1] Its reactive amine group allows for its incorporation into larger molecular scaffolds, enabling the development of new drugs. The pyrene moiety can impart unique photophysical properties to these molecules, which can be exploited for applications such as photodynamic therapy or as fluorescent tags for studying drug uptake and distribution. The synthesis of various bioactive molecules and pharmaceutical intermediates often involves the chemical modification of aromatic amines like **1-Pyrenamine**.

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References

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